

Application Notes and Protocols for 2,3-Dimethylheptane in Materials Science Research

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Compound of Interest

Compound Name: 2,3-Dimethylheptane

Cat. No.: B1293410

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Disclaimer: Extensive literature searches did not yield specific examples of **2,3-Dimethylheptane** being used as a primary component or having a unique, documented role in materials science research. The following application notes are based on the compound's general properties as a non-polar solvent and are presented as a hypothetical guide for its potential use in this context. The experimental protocols are adapted from general procedures in materials synthesis and should be considered as a starting point for exploratory research.

Physicochemical Properties of 2,3-Dimethylheptane

2,3-Dimethylheptane is a branched alkane, a class of saturated hydrocarbons. Its physical and chemical properties make it a potential non-polar solvent for various applications.^[1] A summary of its key properties is presented in Table 1.

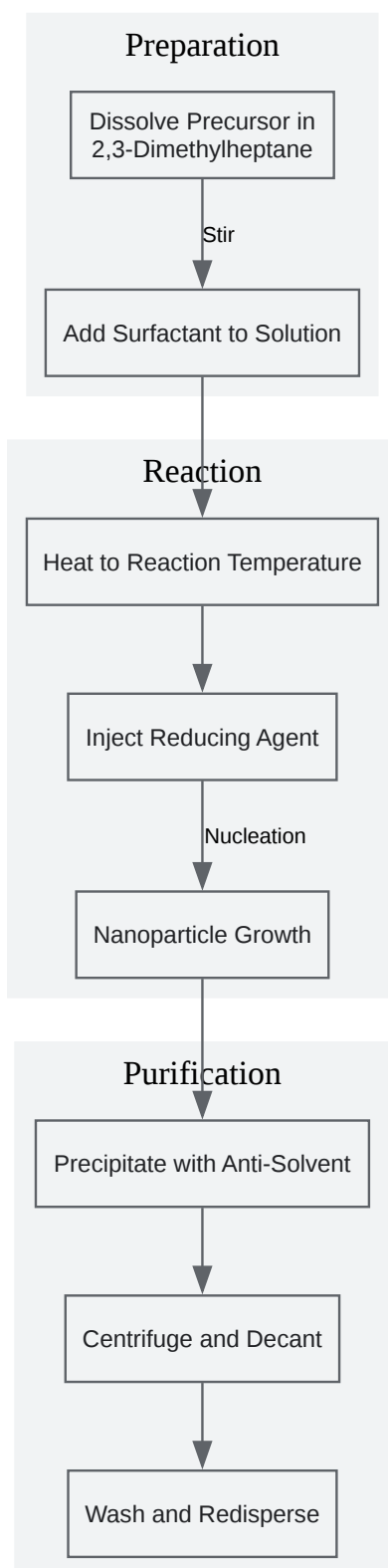
Property	Value	Reference
Molecular Formula	C ₉ H ₂₀	[2][3]
Molecular Weight	128.26 g/mol	[3]
Appearance	Colorless liquid	[1]
Density	0.726 g/mL at 25 °C	
Boiling Point	140 °C	
Refractive Index	n ₂₀ /D 1.409	
Flash Point	91 °C (closed cup)	
Solubility	Insoluble in water; soluble in organic solvents	

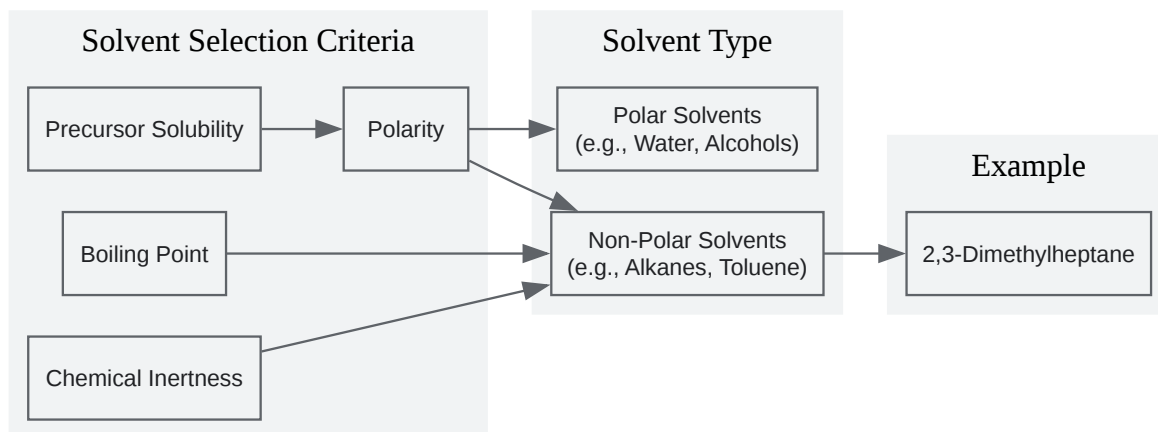
Hypothetical Application: Non-Polar Solvent for Nanoparticle Synthesis

Application Note: Due to its non-polar nature and relatively high boiling point, **2,3-dimethylheptane** could potentially be used as a solvent in the synthesis of hydrophobic nanoparticles. Its inertness, characteristic of alkanes, would prevent it from interfering with the chemical reactions during nanoparticle formation. The high boiling point allows for a wide range of reaction temperatures, which is a critical parameter for controlling nanoparticle size and crystallinity.

Experimental Workflow for Hypothetical Nanoparticle Synthesis

The following diagram illustrates a general workflow for the synthesis of nanoparticles where a non-polar solvent like **2,3-dimethylheptane** could be employed.





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References

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- 2. 2,3-Dimethylheptane | C₉H₂₀ | CID 26375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
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